

Application Notes and Protocols for the Wittig Reaction with 2-(Bromomethyl)benzaldehyde

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Compound of Interest

Compound Name: 2-(Bromomethyl)benzaldehyde

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Introduction

The Wittig reaction is a powerful and widely used method in organic synthesis for the formation of carbon-carbon double bonds (alkenes) from carbonyl compounds (aldehydes and ketones).

[1] This reaction is particularly valuable due to its high degree of regioselectivity, where the double bond is formed specifically at the location of the original carbonyl group. [2] These application notes provide a detailed protocol for the Wittig reaction of 2-

(Bromomethyl)benzaldehyde, a substrate featuring both an aldehyde and a reactive benzylic bromide functionality. The inherent chemoselectivity of the Wittig reaction allows for the preferential olefination of the aldehyde group. [3] This protocol is designed to be a reliable starting point for researchers engaged in the synthesis of complex organic molecules, including active pharmaceutical ingredients.

Chemical Structures and Reaction Scheme

Figure 1: General scheme for the Wittig reaction with 2-(Bromomethyl)benzaldehyde.

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References

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